

N,N,N-trimethyl-1-hexadecanaminium 4-methylbenzenesulfonate solubility

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Compound Focus: Trimethylcetylammmonium p-toluenesulfonate

CAS No.: 138-32-9

Cat. No.: S633914

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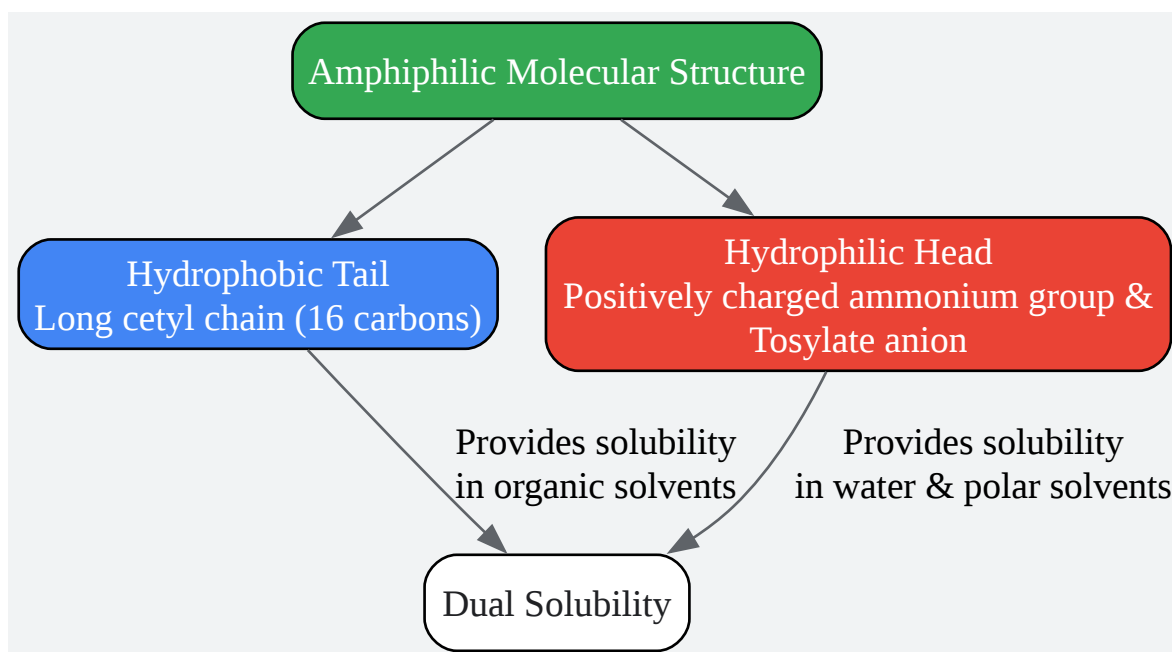
Basic Properties & Solubility Data

The table below summarizes the core physicochemical and solubility information available for this compound, which is also known as cetrimonium tosylate.

Property	Value / Description	Source
CAS Number	138-32-9	[1] [2] [3]
Molecular Formula	C ₂₆ H ₄₉ NO ₃ S	[1] [2] [4]
Molecular Weight	455.74 g/mol	[1] [2] [4]
Appearance	White to off-white powder or paste	[3] [4]
Melting Point	245-250 °C	[3] [4]
Water Solubility	~10 g/L at 20°C	[4]
Solubility Profile	Soluble in water and organic solvents due to its structure.	[1]
pH (sat. aq. sol.)	6-8 at 20°C	[4]

Property	Value / Description	Source
Density	0.49 g/cm ³ at 20°C	[3] [4]

The compound's surfactant nature arises from its structure, which combines a long hydrophobic cetyl chain with a positively charged quaternary ammonium group and a tosylate anion, contributing to its solubility in both polar and nonpolar solvents [1]. The following diagram illustrates this structure-solubility relationship.



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Handling and Safety Considerations

For researchers handling this material, the following safety information should be noted:

- **Hazard Statements:** The compound may be classified with the following GHS hazard statements: **H315** (Causes skin irritation), **H319** (Causes serious eye irritation), and **H335** (May cause respiratory irritation) [2] [4].
- **Precautionary Measures:** Recommended precautions include avoiding breathing dust/fume/gas, wearing protective gloves/eye protection, and using only in a well-ventilated area [2] [4].
- **Storage:** It should be stored in a cool, dry place, below +30°C, and under an inert atmosphere for stability [2] [4].

Information Gaps and Further Research

The search results are sufficient to outline basic properties but lack the depth for a comprehensive whitepaper. Key information that was not found includes:

- Detailed experimental procedures for solubility measurement in various solvents.
- Data on critical micelle concentration, a key parameter for surfactants.
- Spectroscopic data or chromatographic methods for analysis.
- Information on stability under various pH and temperature conditions.
- Toxicology profiles or regulatory information beyond basic hazard statements.

To acquire this level of detail, I suggest you:

- **Consult specialized databases** like SciFinder or Reaxys, which index journal articles and patents containing full experimental sections.
- **Search directly in scientific journals** focused on surfactants, colloid science, or pharmaceutical development.
- **Contact chemical suppliers** like those listed in the search results (e.g., Sigma-Aldrich, TRC) [4], as they often provide detailed technical data sheets upon request.

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References

1. CAS 138-32-9: Cetyltrimethylammonium tosylate [cymitquimica.com]
2. 138-32-9| N , N , N -Trimethylhexadecan- 1 -aminium... [bldpharm.com]
3. CAS No.138-32-9, Cetrimonium tosylate Suppliers, MSDS download [lookchem.com]
4. Cetrimonium tosylate | 138-32-9 [chemicalbook.com]

To cite this document: Smolecule. [N,N,N-trimethyl-1-hexadecanaminium 4-methylbenzenesulfonate solubility]. Smolecule, [2026]. [Online PDF]. Available at:

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